

Topogard Application Optimization: A Technical Resource for Researchers

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Compound of Interest

Compound Name:	Topogard
CAS No.:	8066-11-3
Cat. No.:	B1222600

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing **Topogard** application rates for specific weed pressures. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Topogard** and what is its mode of action?

Topogard is a selective, post-emergence herbicide used for the control of annual broadleaf weeds.[1] Its active ingredients are a combination of terbutryn (350 g/L) and terbuthylazine (150 g/L), both of which belong to the triazine chemical family.[1] These active ingredients are classified under the HRAC/WSSA Group 5, functioning as inhibitors of photosynthesis at photosystem II (PSII). The herbicide is absorbed through both the roots and leaves of the weed, leading to a rapid "knockdown" effect and providing residual weed control.[1]

Q2: What are the manufacturer's recommended application rates for **Topogard**?

Recommended application rates for **Topogard** vary depending on the crop. For peas, the suggested rate is 0.75 - 1 liter per hectare, while for potatoes, the rate is 1 - 2 liters per hectare. [1] The lower rates are advised when weeds are small or the crop is tender.[1]

Q3: Which weed species are listed as susceptible to **Topogard** on the product label?

The manufacturer's label for **Topogard** lists a range of susceptible annual broadleaf weeds, including:

- Annual poa
- Black nightshade
- Calandrinia
- Chickweed
- Annual mouse-ear chickweed
- Clovers (seedlings)
- Cornbind
- Fathen
- Field pansy
- Fumitory
- Hedge mustard
- Henbit
- Redroot
- Scarlet pimpernel
- Scentless chamomile

- Shepherd's purse
- Speedwells
- Spurrey
- Storksbill
- Twin cress
- Wild turnip
- Willow weed
- Wireweed

For optimal control, it is recommended to apply **Topogard** when these weeds have no more than four true leaves.[1]

Troubleshooting Guide

Q1: I've applied **Topogard** at the recommended rate, but weed control is poor. What are the potential causes?

Several factors can contribute to reduced efficacy of **Topogard**. Consider the following troubleshooting steps:

- Weed Growth Stage: **Topogard** is most effective on small, actively growing weeds (ideally at the 2-4 true leaf stage).[1] Larger, more established weeds, or those under stress, may be less susceptible.
- Environmental Conditions: Weeds under stress from drought, heat, or cold may not be actively growing and therefore will not readily absorb the herbicide.[2]
- Rainfall: While **Topogard** is rainfast after the spray has dried on the foliage, heavy rainfall shortly after application can wash the herbicide off the leaves before it is fully absorbed.[1] Conversely, for pre-emergent activity, some rainfall is necessary to move the herbicide into the soil.[3]

- **Spray Coverage:** Ensure thorough and uniform spray coverage. Inadequate coverage can result in patches of uncontrolled weeds.
- **Water Quality:** The quality of the water used for the spray solution can impact herbicide performance. For example, hard water can sometimes reduce the efficacy of certain herbicides.
- **Herbicide Resistance:** The target weed population may have developed resistance to triazine herbicides. This is more likely in areas with a history of repeated use of herbicides with the same mode of action.^{[4][5]}

Q2: I'm observing signs of crop injury after applying **Topogard**. What could be the reason?

Crop injury from **Topogard** application can occur under specific conditions:

- **Crop Stress:** Applying **Topogard** to crops that are stressed due to factors like disease, insect damage, adverse weather, or nutrient deficiencies can increase the risk of injury.
- **Incorrect Application Timing:** For sensitive crops like peas, it is crucial to apply **Topogard** at the correct growth stage and to ensure the presence of a sufficient waxy leaf layer for selectivity.^[1]
- **Tank Mix Incompatibility:** Mixing **Topogard** with other pesticides, adjuvants, or fertilizers that are not recommended on the label can lead to phytotoxicity.^[2]
- **Over-application:** Exceeding the recommended application rate can cause crop damage.

Q3: How can I determine if I'm dealing with herbicide resistance?

Suspect herbicide resistance if you observe the following:

- A single weed species that is normally susceptible to **Topogard** survives the application, while other susceptible species are controlled.
- The weed control failure is not attributable to other factors like application error or environmental conditions.
- There is a history of repeated use of triazine herbicides in the experimental area.

To confirm resistance, you can conduct a dose-response experiment comparing the suspected resistant population with a known susceptible population.

Data Presentation: Optimizing Application Rates

To optimize **Topogard** application rates for specific weed pressures, it is essential to conduct dose-response studies. The following table provides a template for summarizing the data from such experiments.

Application Rate (L/ha)	Target Weed Species	Growth Stage at Application	Percent Control (Visual Assessment)	Biomass Reduction (%)
Untreated Control	Weed Species A	2-4 true leaves	0%	0%
0.5	Weed Species A	2-4 true leaves		
0.75	Weed Species A	2-4 true leaves		
1.0	Weed Species A	2-4 true leaves		
1.5	Weed Species A	2-4 true leaves		
2.0	Weed Species A	2-4 true leaves		
Untreated Control	Weed Species B	2-4 true leaves	0%	0%
0.5	Weed Species B	2-4 true leaves		
0.75	Weed Species B	2-4 true leaves		
1.0	Weed Species B	2-4 true leaves		
1.5	Weed Species B	2-4 true leaves		
2.0	Weed Species B	2-4 true leaves		

Experimental Protocols

Protocol for a Dose-Response Experiment to Determine Optimal **Topogard** Application Rate

1. Objective: To determine the effective dose of **Topogard** required to achieve a desired level of control for a specific weed species.

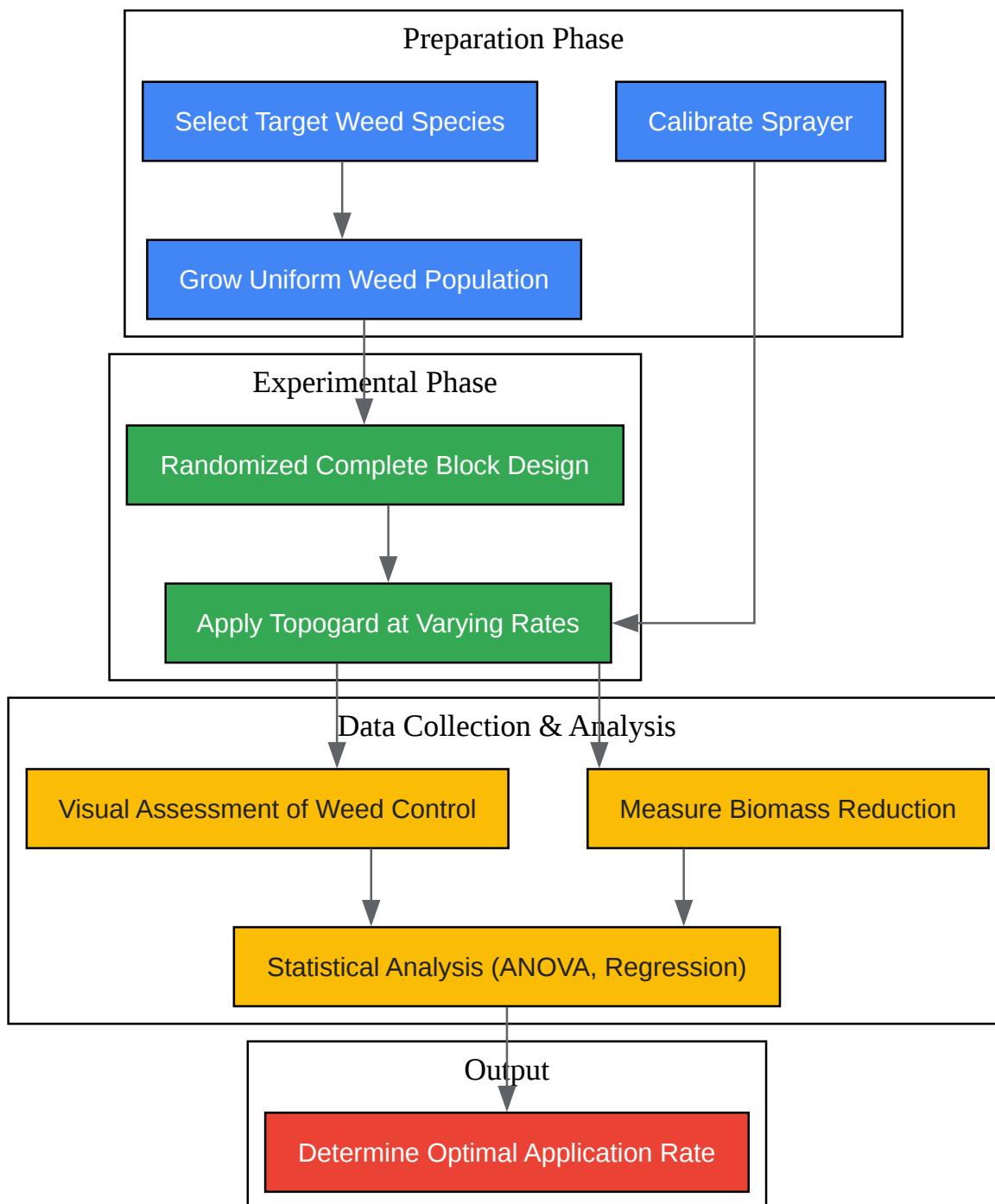
2. Materials:

- **Topogard** herbicide
- Seeds of the target weed species
- Pots or experimental plots
- Calibrated sprayer
- Personal Protective Equipment (PPE)

3. Methods:

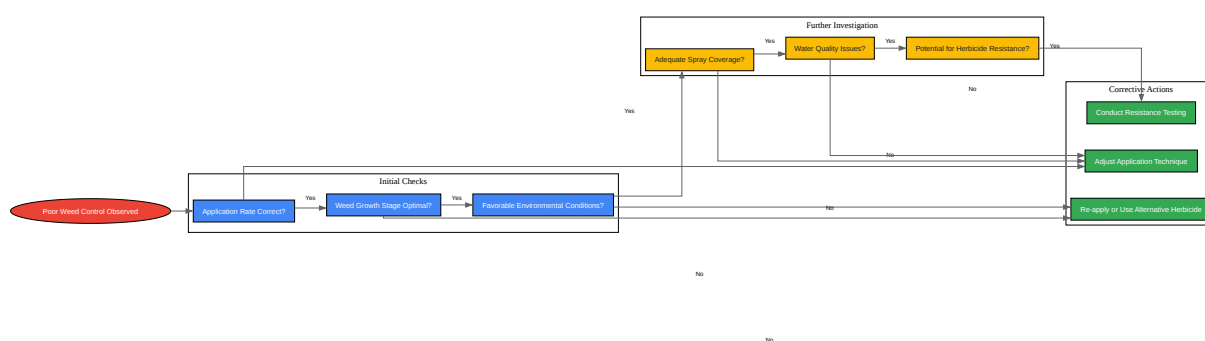
- Plant Material: Grow the target weed species from seed in pots or designated field plots to ensure a uniform population.
- Experimental Design: Use a randomized complete block design with a minimum of four replications.[6]
- Treatments: Include an untreated control and a range of **Topogard** application rates that bracket the manufacturer's recommended rates (e.g., 0, 0.5x, 0.75x, 1x, 1.5x, and 2x the recommended rate).
- Application: Apply the herbicide treatments when the weeds have reached the desired growth stage (e.g., 2-4 true leaves). Use a calibrated sprayer to ensure accurate and uniform application.
- Data Collection: At predetermined intervals after application (e.g., 7, 14, and 21 days), assess weed control using both qualitative and quantitative methods:
- Visual Assessment: Rate the percentage of weed control on a scale of 0% (no effect) to 100% (complete kill).
- Biomass Reduction: Harvest the above-ground biomass of the weeds in each plot, dry it to a constant weight, and calculate the percentage of biomass reduction relative to the untreated control.
- Data Analysis: Analyze the data using analysis of variance (ANOVA) to determine the effect of the different application rates. If the treatment effect is significant, use a regression analysis to model the dose-response relationship and calculate the effective dose for a desired level of control (e.g., ED₅₀ or ED₉₀).

Visualizations



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Caption: Workflow for a dose-response experiment to optimize **Topogard** application rates.



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Caption: A logical workflow for troubleshooting poor **Topogard** performance in experiments.

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